

# In-Depth Technical Guide to Safety Precautions for Handling 4-Bromocyclopentene

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## Compound of Interest

Compound Name: 4-Bromocyclopentene

Cat. No.: B1267290

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and technical information for the handling of **4-Bromocyclopentene** (CAS No: 1781-66-4), a reactive halogenated cycloalkene utilized as an intermediate in the synthesis of various organic compounds. Due to its hazardous properties, strict adherence to safety measures is imperative to mitigate risks in the laboratory and during drug development processes.

## Hazard Identification and Classification

**4-Bromocyclopentene** is classified as a hazardous substance with multiple risk factors. The following tables summarize its key physical, chemical, and hazard information.

### Table 1: Physicochemical Properties of 4-Bromocyclopentene

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>7</sub> Br
Molecular Weight	147.01 g/mol
Appearance	Colorless to amber liquid
Boiling Point	143.2 °C at 760 mmHg
Flash Point	37.2 °C (closed cup)
Density	1.525 g/cm <sup>3</sup>

Note: The toxicological properties of **4-Bromocyclopentene** have not been fully investigated. The following classifications are based on available data and GHS notifications.

**Table 2: GHS Hazard Classification for 4-Bromocyclopentene**

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation[1]

Quantitative toxicity data such as LD50 and LC50 for **4-Bromocyclopentene** are not readily available. All handling procedures should reflect the potential for significant toxicity.

## Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory when working with **4-Bromocyclopentene**.

## Engineering Controls

- Ventilation: All manipulations of **4-Bromocyclopentene** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, sparks, and other potential ignition sources.<sup>[2]</sup> Use explosion-proof electrical and lighting equipment.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is critical for the safe handling of **4-Bromocyclopentene**.

### Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors, preventing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Prevents skin contact and irritation. It is crucial to inspect gloves for any signs of degradation or perforation before use. Specific breakthrough times for 4-Bromocyclopentene are not available; therefore, gloves should be changed frequently and immediately upon any sign of contamination.
Body Protection	Flame-retardant lab coat and chemical-resistant apron.	Protects against skin contact and contamination of personal clothing.
Respiratory Protection	Not typically required when using adequate engineering controls. In situations where the ventilation is insufficient or for large-scale operations, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Prevents respiratory tract irritation.

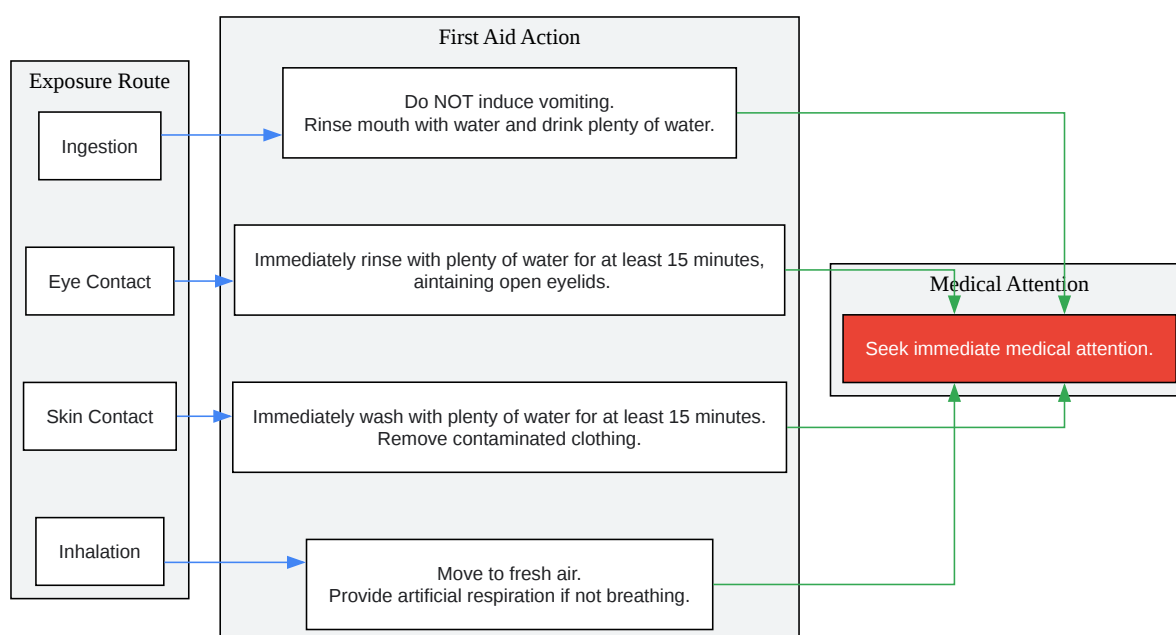
## Safe Handling and Storage

- **Handling:** Avoid direct contact with skin, eyes, and clothing. Do not inhale vapors or mists. Use only non-sparking tools. Take precautionary measures against static discharge.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable liquids. Keep away from incompatible materials such as strong oxidizing agents and strong bases.

# Emergency Procedures

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.



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First Aid Procedures for **4-Bromocyclopentene** Exposure.

## Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.

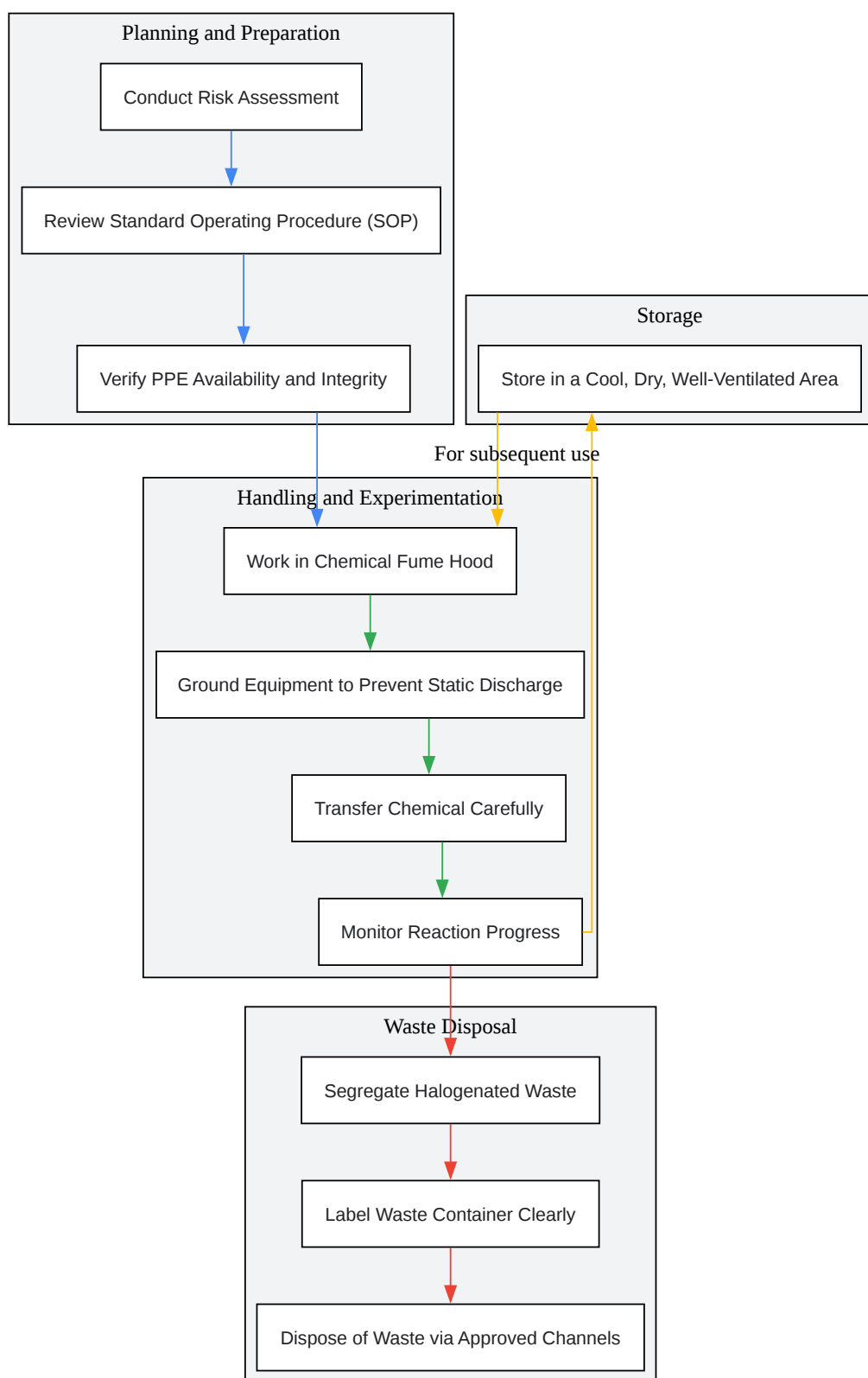
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated. Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen bromide.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- **Personal Precautions:** Evacuate personnel from the area. Remove all sources of ignition. Ensure adequate ventilation. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent the chemical from entering drains, sewers, or waterways.
- **Containment and Cleanup:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Collect the absorbed material and place it in a suitable, labeled container for disposal.

## Logical Workflow for Safe Handling

The following diagram illustrates the key stages and associated safety precautions for working with **4-Bromocyclopentene**.



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Safe Handling Workflow for **4-Bromocyclopentene**.

## Disposal Considerations

Waste containing **4-Bromocyclopentene** must be handled as hazardous waste. Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not dispose of it in the sewer system.

By adhering to the comprehensive safety measures outlined in this guide, researchers, scientists, and drug development professionals can minimize the risks associated with the handling and use of **4-Bromocyclopentene**, ensuring a safe and compliant laboratory environment.

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## References

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